

# Improving the accuracy of use-wear analysis on coarse-grained raw materials

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## Technical Support Center: Use-Wear Analysis on Coarse-Grained Materials

This technical support center provides troubleshooting guidance and frequently asked questions for researchers and scientists engaged in the use-wear analysis of coarse-grained lithic materials such as quartzite, basalt, and various sandstones. The inherent challenges of these materials require specialized methodologies to achieve accurate and reproducible results.

### Frequently Asked Questions (FAQs)

**Q1:** Why is use-wear analysis on coarse-grained materials inherently more difficult than on fine-grained materials like flint?

**A1:** The primary challenge lies in the material's microtopography. Coarse-grained rocks, such as quartzite and basalt, have large, irregular crystalline structures and granular surfaces.<sup>[1][2]</sup> This natural roughness can mask or mimic the subtle traces of use, such as polishes and striations, that are more clearly visible on the smooth, homogenous surfaces of fine-grained materials like flint or chert.<sup>[3]</sup> Distinguishing wear from the natural surface texture requires specific analytical approaches.

**Q2:** What are the fundamental differences in how use-wear forms on coarse- vs. fine-grained tools?

A2: On fine-grained materials, wear often manifests as distinctive, well-developed polishes with clear textural changes. On coarse-grained materials, wear is more complex. It involves the gradual leveling, smoothing, or fracturing of individual grains and the matrix that binds them.[1]  
[4] Polish may appear discontinuous or restricted to the highest points of the tool's surface, making its identification and interpretation more challenging.[4]

Q3: How crucial are replicative experiments for this type of analysis?

A3: Replicative experiments are indispensable.[5][6] Given the variability in raw materials and the subtlety of wear traces, creating a comparative collection of wear patterns through controlled experiments is the most reliable way to interpret archaeological findings.[2][7][8] These experiments should ideally use the same raw material as the artifacts being studied and replicate various tasks (e.g., butchery, woodworking, hide processing) to understand how different activities produce distinct wear patterns.[9][10][11]

Q4: What are the best strategies for distinguishing use-wear from post-depositional surface modifications (PDSM)?

A4: Differentiating use-wear from PDSM is a critical challenge. Key strategies include:

- **Pattern Distribution:** Use-wear is typically localized to functional edges and surfaces and often shows a directional pattern related to tool use. PDSM, such as from trampling or sediment abrasion, tends to be more randomly distributed across the artifact.[12]
- **Trace Morphology:** Use-wear polishes and striations often have characteristic features related to the worked material. Post-depositional alterations may appear as a generic, bright polish or randomly oriented scratches.[12]
- **Experimental Control:** Conducting taphonomic experiments that simulate burial and other post-depositional processes can help create a reference for identifying PDSM on archaeological tools.[12]
- **Microscopic Scale:** Analysis at multiple scales of magnification can help differentiate the systematic, patterned nature of use-wear from the often chaotic or uniform nature of PDSM.  
[12]

## Troubleshooting Guide

Q1: I am having trouble identifying any clear polish on my experimental quartzite tool. What could be the issue?

A1: This is a common problem due to the material's structure.

- **Insufficient Duration of Use:** Wear on durable materials like quartzite develops slowly. The duration of your experiment may be too short. Sequential experiments, where the tool surface is documented at fixed intervals (e.g., every 20-30 minutes of use), can help monitor the slow progression of wear formation.[\[7\]](#)[\[13\]](#)[\[14\]](#)
- **Incorrect Magnification/Lighting:** Standard bright-field microscopy may not be sufficient. Try using techniques like Differential Interference Contrast (DIC) or scanning electron microscopy (SEM), which enhance topographic features and are better suited for highly reflective surfaces.[\[4\]](#)[\[15\]](#)
- **Focus on Grain Topography:** Instead of looking for a continuous, glossy polish like on flint, focus on changes to the individual quartz grains. Look for leveled or flattened grains, edge rounding, and micro-pitting on the highest parts of the surface.[\[1\]](#)[\[16\]](#)

Q2: The surface of my basalt artifact is highly reflective, causing glare and making microscopic observation difficult. How can I resolve this?

A2: High reflectivity can obscure details. Consider the following solutions:

- **Use of Resin Casts:** Creating a high-resolution cast of the tool's surface using polyvinylsiloxane or other molding compounds produces a non-reflective replica.[\[15\]](#) This replica can then be examined under a microscope without glare. This method is particularly useful for large or irregularly shaped tools.[\[1\]](#)
- **Microscopy Technique:** Employ a Scanning Electron Microscope (SEM). SEM analysis provides excellent depth of field and is not hampered by the reflectivity of the surface, making it ideal for coarse-grained materials.[\[4\]](#)[\[10\]](#)
- **Lighting Adjustments:** If using an optical microscope, experiment with different lighting techniques, such as oblique or diffused light, to minimize direct reflections.

Q3: My quantitative surface texture analysis using a confocal microscope is yielding inconsistent or "noisy" data. What are the likely causes and solutions?

A3: Quantitative analysis requires careful preparation and processing.

- **Inadequate Cleaning:** Microscopic residues or modern contaminants can significantly alter surface texture measurements. Ensure a rigorous cleaning protocol is followed, which may involve sonication in distilled water or mild chemical solutions. However, be aware that aggressive cleaning can also alter the surface.[\[17\]](#)
- **Incorrect Filtering:** The raw 3D data from a confocal microscope needs to be processed to separate surface texture from form and waviness. Ensure you are applying appropriate filters (e.g., Gaussian filter) and using standardized ISO 25178 parameters for your analysis.[\[13\]](#)  
[\[18\]](#)
- **Sampling Area:** The area selected for measurement must be representative of the use-wear. Avoid areas with significant post-depositional damage or natural surface irregularities that are not related to use. Multiple measurements from different areas of the used zone can improve reliability.

Q4: I am unsure which microscopy technique is the most appropriate for my coarse-grained assemblage. What are the pros and cons of the main options?

A4: A multi-scale approach combining different techniques is often the most robust method.[\[9\]](#)  
[\[10\]](#)[\[11\]](#)

Microscopy Technique	Pros	Cons	Best For
Stereomicroscopy (Low Power)	Excellent for initial assessment, identifying edge damage, and observing the overall distribution of wear.[5][19]	Limited magnification; cannot resolve fine polishes or striations.	Initial screening, macro-trace analysis, identifying used areas.
Optical Light Microscopy (High Power)	Widely available; can identify polishes and striations with proper lighting (e.g., DIC).[15][20]	Can be limited by surface reflectivity and irregular topography.[4]	Observing polish development, striation directionality.
Scanning Electron Microscopy (SEM)	High magnification and great depth of field; overcomes issues of reflectivity; excellent for detailed topographic analysis.[4][12]	Less accessible; requires coating the sample (if not using environmental SEM), which is a destructive process.	Detailed analysis of grain modification, micro-pitting, and complex wear patterns.
Confocal Microscopy (LSCM)	Enables non-destructive 3D surface reconstruction and quantitative analysis of surface texture and roughness.[13][18][21]	Can be sensitive to surface contaminants and requires complex data processing.	Objective, quantitative characterization of wear; distinguishing between worked materials based on texture parameters.[18][21]

## Experimental Protocols

### Protocol 1: General Workflow for Replicative Use-Wear Experiments

This protocol outlines the key steps for conducting a replicative experiment to create a comparative collection for use-wear analysis on coarse-grained tools.

- Raw Material Characterization:
  - Source the exact same raw material as the archaeological artifacts.
  - Characterize the material's properties (e.g., grain size, mineral composition) using techniques like petrographic analysis or SEM-EDS.[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Tool Replication and Pre-Use Documentation:
  - Knap or grind replica tools that are morphologically similar to the archaeological examples.
  - Thoroughly clean all replicas.
  - Document the surface of the unused tool edge at multiple magnifications (stereomicroscope, SEM, confocal) to establish a baseline.[\[1\]](#)
- Controlled Use-Action:
  - Define the experimental parameters: worked material (e.g., fresh wood, dry bone, hide), action (e.g., scraping, cutting), duration, and tool prehension (hand-held or hafted).[\[7\]](#)[\[13\]](#)
  - Conduct the experiment for a set duration (e.g., 30 minutes).
- Sequential Documentation (Optional but Recommended):
  - For monitoring wear development, stop the experiment at fixed intervals (e.g., every 30 minutes).
  - At each interval, clean the tool and re-document the exact same spot on the working edge using high-precision microscopy.[\[7\]](#)[\[14\]](#)
- Final Cleaning and Analysis:
  - After the final duration, perform a thorough cleaning of the tool to remove all residues.

- Conduct a full multi-scale microscopic analysis of the wear traces.
- Compare the resulting wear patterns to the pre-use documentation and to the archaeological artifacts.

## Protocol 2: Creating and Analyzing Resin Casts

This protocol is for creating non-reflective replicas of tool surfaces, ideal for overcoming issues of reflectivity and for documenting large tools.<sup>[15]</sup>

- Surface Cleaning: Thoroughly clean the artifact surface to be molded to ensure no debris is trapped in the cast.
- Molding:
  - Apply a high-resolution polyvinylsiloxane dental molding compound to the area of interest. This material captures fine surface details without damaging the artifact.
  - Allow the mold to cure completely as per the manufacturer's instructions.
  - Carefully peel the flexible negative mold from the artifact surface.
- Casting:
  - Prepare a low-viscosity epoxy resin.
  - Place the negative mold on a level surface with the impression facing up.
  - Pour the epoxy resin into the mold, ensuring no air bubbles are trapped. A vacuum chamber can aid in this process.
  - Allow the resin to fully cure.
- Analysis:
  - Separate the positive resin cast from the mold.
  - The cast can now be mounted and examined under any optical or scanning electron microscope without the need for conductive coating and without the original artifact's

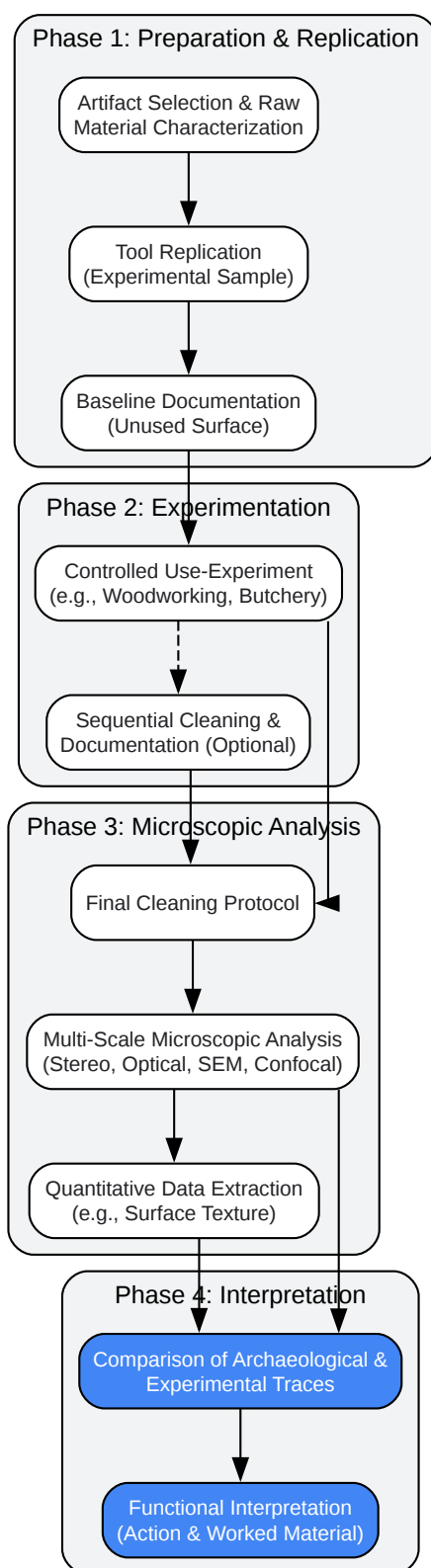
reflectivity.

## Visualizations

### Experimental and Analytical Workflow

The following diagram illustrates a comprehensive workflow for the use-wear analysis of coarse-grained stone tools, from initial selection to final interpretation.



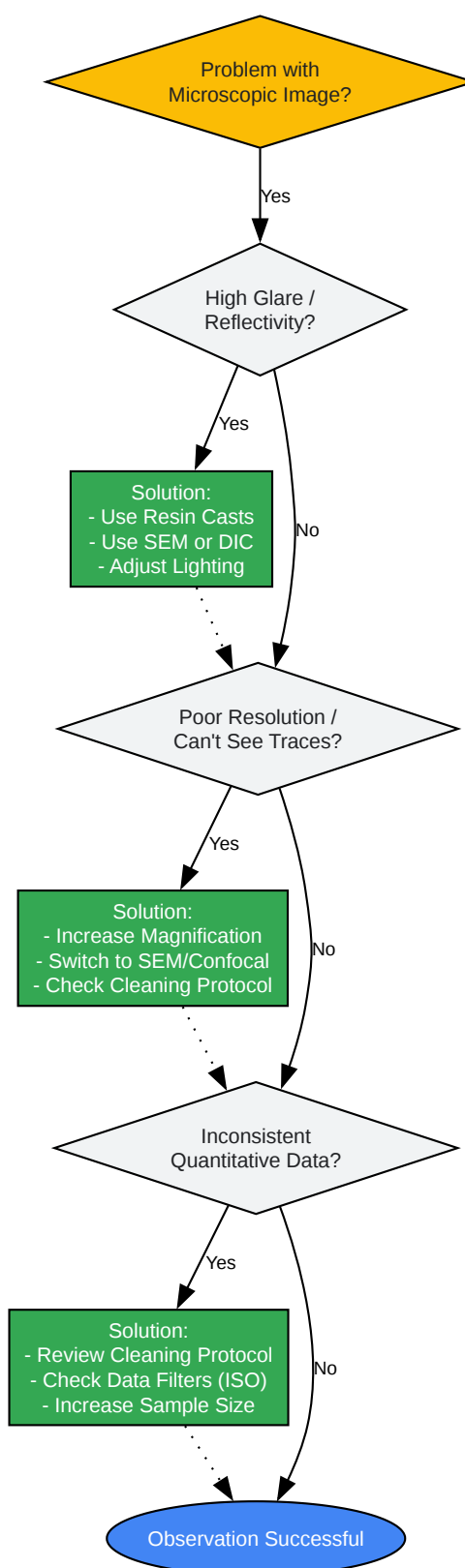


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Caption: A typical workflow for use-wear analysis on coarse-grained tools.

## Troubleshooting Microscopy Observations

This decision tree provides a logical path for troubleshooting common issues encountered during the microscopic observation of coarse-grained materials.

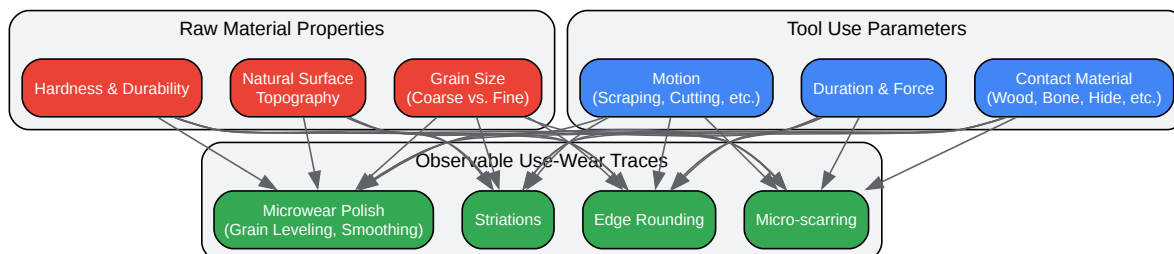


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Caption: A decision tree for troubleshooting common microscopy issues.

## Factors Influencing Use-Wear Formation

This diagram illustrates the logical relationship between raw material properties, tool use parameters, and the resulting microscopic and macroscopic wear traces.



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Caption: Factors influencing the formation of use-wear on stone tools.

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